Toxicity and safety data sheet (SDS) for TDMAC

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tridecyl methyl ammonium chloride*
Cat. No.:	*B14779446*

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Executive Summary: The TDMAC Safety Paradox

Tridodecylmethylammonium chloride (TDMAC) represents a critical paradox in biomedical engineering. As a quaternary ammonium compound (QAC), it is inherently cytotoxic due to its surfactant properties, capable of lysing cell membranes upon contact. Yet, it is indispensable in medical device manufacturing, serving as the primary "molecular anchor" that bonds heparin to hydrophobic polymers (like PVC or polyurethane) to prevent thrombosis in catheters and shunts.

This guide moves beyond standard SDS reporting to analyze the operational toxicity of TDMAC. It provides a rigorous framework for handling the raw material, understanding its specific hazard profile (CAS 7173-54-8), and validating the safety of TDMAC-coated devices through ISO 10993-5 compliant protocols.

Chemical Identity & Physical Properties

TDMAC is a lipophilic cation. Its three long dodecyl chains provide the hydrophobic interaction necessary to embed into plastic surfaces, while the positively charged nitrogen binds anionic heparin.

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Property	Data	Relevance to Safety
Chemical Name	Tridodecylmethylammonium chloride	-
CAS Number	7173-54-8	Use this for specific regulatory searches.[1][2][3][4]
Synonyms	Methyltridodecylammonium chloride; TDMAC	-
Molecular Formula	C H ClN	High molecular weight (572.5 g/mol) limits volatility.
Physical State	Viscous oil or low-melting solid (waxy)	Difficult to dispense; requires heating or solvents.
Solubility	Soluble in organic solvents (Chloroform, Toluene); Insoluble in water	Bioaccumulates in lipid bilayers; difficult to wash off skin with water alone.
Hygroscopic	Yes	Absorbs atmospheric moisture; store under inert gas.

Hazard Identification (GHS Classification)

While specific vendor SDSs vary, TDMAC shares the aggressive toxicological profile of long-chain QACs. The following classifications represent a conservative safety baseline for laboratory handling.

Primary GHS Hazards

- Skin Corrosion/Irritation (Category 2):H315 – Causes skin irritation.[1][5]
- Serious Eye Damage/Irritation (Category 2A):H319 – Causes serious eye irritation.[1][3][5]
- Specific Target Organ Toxicity (Single Exposure):H335 – May cause respiratory irritation.[1][3][5]

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- Aquatic Toxicity (Acute & Chronic):H400 / H410 – Very toxic to aquatic life with long-lasting effects.

Precautionary Note on Acute Toxicity

- Oral Toxicity: While some SDSs for CAS 7173-54-8 do not explicitly list H301/H302, structural analogs (e.g., Dodecyltrimethylammonium chloride) often exhibit LD50 values in the range of 200–1000 mg/kg (Rat, Oral).

- Directive: Treat TDMAC as Harmful if Swallowed. Ingestion can cause immediate burning of the mucous membranes, nausea, and potential systemic neurotoxicity due to the quaternary nitrogen.

Toxicological Profile: Mechanism of Action

To understand why TDMAC is toxic, one must look at the cell membrane level. TDMAC acts as a cationic surfactant.[6]

Mechanism: The "Puncture" Effect[4]

- Adsorption: The positively charged ammonium head group is attracted to the negatively charged phosphate heads of the cell membrane lipid bilayer.

- Insertion: The three hydrophobic dodecyl tails penetrate the hydrophobic core of the membrane.

- Disruption: This insertion increases membrane curvature and permeability. At critical concentrations (Critical Micelle Concentration), TDMAC solubilizes the membrane, causing "holes" (poration).

- Lysis: Cytoplasm leaks out, and the cell undergoes necrosis.

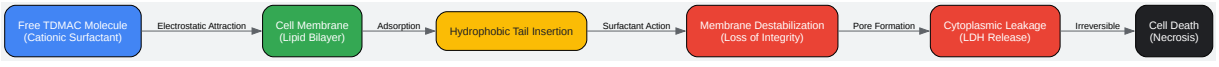

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Figure 1: Mechanism of TDMAC-induced cytotoxicity. The surfactant nature disrupts the lipid bilayer, leading to rapid cell lysis.

Medical Device Application: The Safety Paradox

In drug development and medical device coating, TDMAC is used to create TDMAC-Heparin complexes.[6]

- The Goal: TDMAC binds to the device surface (e.g., PVC catheter).[7] Heparin binds to TDMAC. The surface becomes anticoagulant.
- The Risk (Leaching): If TDMAC desorbs (leaches) from the device into the bloodstream, it becomes a circulating toxin.
- Safety Threshold: The ISO 10993-5 standard dictates that extracts from the device must not reduce cell viability below 70%.[8]

Critical Insight: The bond between TDMAC and the polymer is primarily van der Waals (weak), while the TDMAC-Heparin bond is ionic (strong). Therefore, the primary failure mode is the detachment of the entire TDMAC-Heparin complex, not just the heparin.

Safe Handling & Experimental Protocols

A. Personal Protective Equipment (PPE)

- Respiratory: N95 or P100 respirator if handling powder; fume hood required for solvent preparation (Toluene/Petroleum Ether).
- Skin: Nitrile gloves (Double gloving recommended). TDMAC is lipophilic and can permeate latex.
- Eyes: Chemical splash goggles.

B. Protocol: TDMAC-Heparin Coating & Leaching Validation

Objective: Coat a PVC tube and validate that unbound TDMAC is removed.

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Step 1: Preparation Dissolve TDMAC in a 1:1 mixture of Toluene and Petroleum Ether to create a 2% (w/v) solution.

- Safety Note: Toluene is neurotoxic and flammable. Use spark-proof equipment.

Step 2: Coating (Dip Method) Dip the PVC device into the solution for 30 seconds.

- Mechanism:[5] TDMAC swells the PVC surface and embeds its alkyl chains.

Step 3: Drying & Rinsing (CRITICAL) Air dry for 24 hours. Rinse thoroughly with distilled water.

- Why? You must wash away loosely bound TDMAC.[9] If you skip this, the device will fail cytotoxicity testing immediately.[8]

Step 4: Heparin Bonding Incubate in Heparin Sodium solution. The Heparin (anionic) binds to the TDMAC (cationic).

Step 5: Cytotoxicity Testing (ISO 10993-5)[8][10][11]

- Extraction: Incubate the coated device in MEM (culture medium) at 37°C for 24 hours.
- Exposure: Apply this extract to a monolayer of L929 mouse fibroblast cells.
- Readout: Measure cell viability via MTT assay.
  - Pass: >70% Viability.[8]
  - Fail: <70% Viability (Indicates TDMAC leaching).

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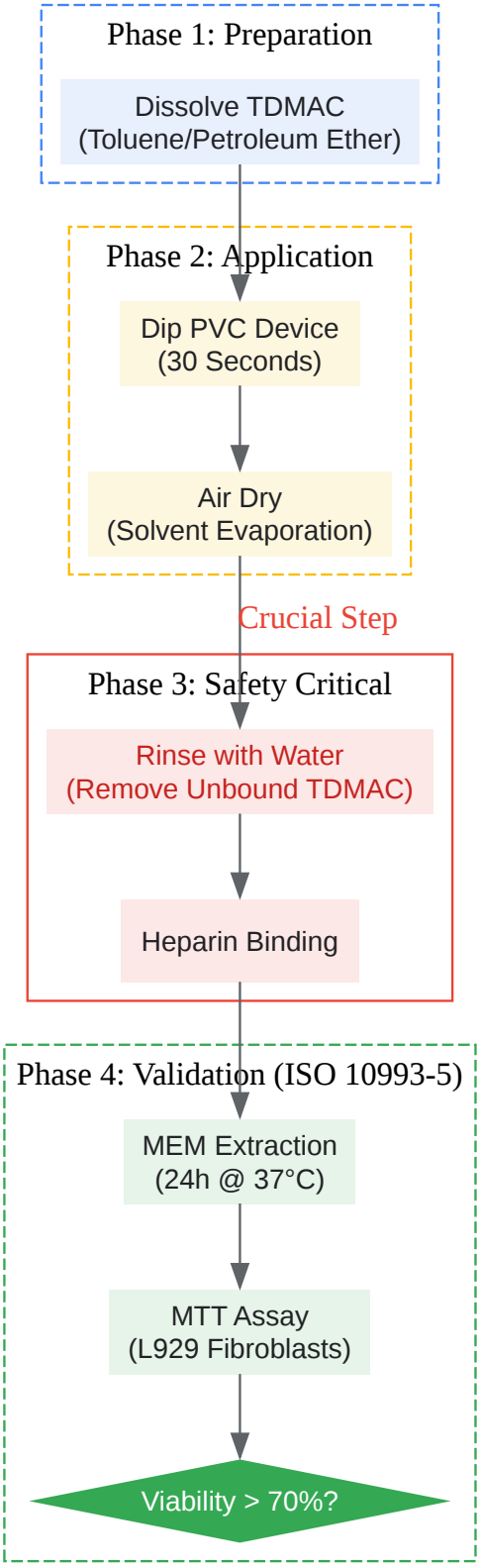

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Figure 2: Safe coating workflow emphasizing the critical rinse step to prevent cytotoxic failure.

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Emergency Response

Scenario	Immediate Action
Skin Contact	Do not use solvents. Wash immediately with soap and copious water for 15 minutes. Solvents may increase skin absorption.
Eye Contact	Rinse cautiously with water for several minutes. [5][9] Remove contact lenses if present.[5][9][12] Continue rinsing for 15+ minutes. Seek ophthalmologist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Drink water to dilute. Call a Poison Center immediately.[12]
Spill	Absorb with inert material (sand, vermiculite). Do not flush to sewer (Aquatic Toxin). Dispose of as hazardous chemical waste.

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